

2-Cyclopentene-1-acetic acid CAS number and properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Cyclopentene-1-acetic acid

Cat. No.: B079207

[Get Quote](#)

An In-Depth Technical Guide to **2-Cyclopentene-1-acetic acid** (CAS: 13668-61-6) for Advanced Research and Development

Introduction

2-Cyclopentene-1-acetic acid is a versatile bifunctional molecule featuring a reactive carboxylic acid and a cyclic alkene. This unique combination makes it a valuable intermediate and building block in organic synthesis. Its structural motif is a key component in a variety of natural products and pharmacologically active compounds, positioning it as a molecule of significant interest for professionals in drug discovery, fragrance synthesis, and materials science. This guide serves as a comprehensive technical resource, offering insights into its properties, synthesis, reactivity, and applications, grounded in established scientific principles to empower researchers in their experimental endeavors.

Core Chemical Identity and Physicochemical Properties

A thorough understanding of a compound's fundamental properties is the bedrock of successful experimental design. **2-Cyclopentene-1-acetic acid** is a colorless liquid under standard conditions, characterized by the identifiers and properties summarized below.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Chemical Structure

Caption: Chemical Structure of **2-Cyclopentene-1-acetic acid**

Data Summary Table

Property	Value	Source(s)
CAS Number	13668-61-6	[1] [5]
Molecular Formula	C ₇ H ₁₀ O ₂	[1] [3] [6]
Molecular Weight	126.15 g/mol	[1] [2] [3]
IUPAC Name	2-(Cyclopent-2-en-1-yl)acetic acid	[3]
Synonyms	2-Cyclopenten-1-ylacetic acid, Cyclopent-2-enylacetic acid	[4]
Appearance	Colorless liquid	[4] [6]
Melting Point	19 °C (lit.)	[1] [2] [5]
Boiling Point	93-94 °C @ 2.5 mmHg (lit.)	[2] [5] [6]
Density	1.047 g/mL at 25 °C (lit.)	[2] [4] [6]
Refractive Index (n ²⁰ /D)	1.468 (lit.)	[1] [2] [6]
Solubility	Insoluble in water; soluble in alcohols, ethers	[6]
pKa	4.61 ± 0.10 (Predicted)	[4]

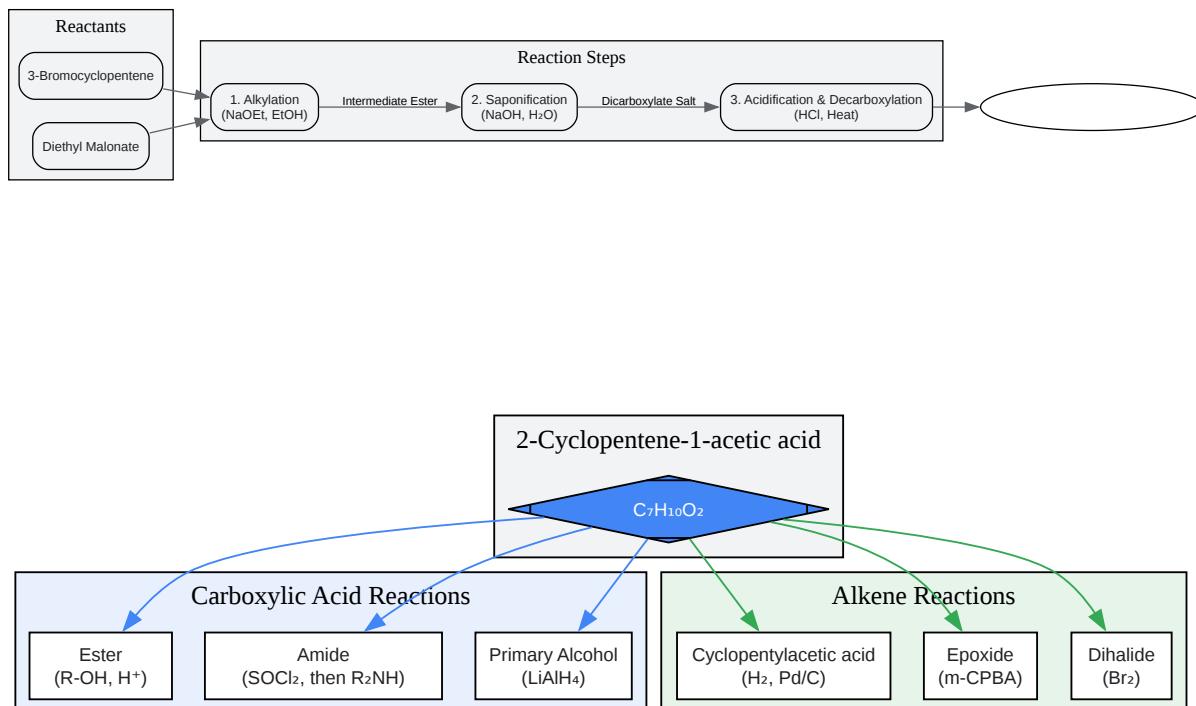
Synthesis, Purification, and Characterization

The reliable acquisition of high-purity material is paramount. This section details a common synthetic approach and outlines the necessary protocols for purification and structural verification.

Synthetic Pathway Overview

A prevalent method for synthesizing **2-cyclopentene-1-acetic acid** involves the reaction of a suitable cyclopentene precursor with a two-carbon synthon for the acetic acid moiety.[\[6\]](#) One common strategy is the alkylation of a malonic ester with a cyclopentenyl halide, followed by

hydrolysis and decarboxylation. This classical approach offers robust and predictable outcomes.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. 2-Cyclopentene-1-acetic acid 98 13668-61-6 [sigmaaldrich.com]
- 3. 2-Cyclopentene-1-acetic acid | C7H10O2 | CID 96216 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. 2-CYCLOPENTENE-1-ACETIC ACID One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 5. 2-CYCLOPENTENE-1-ACETIC ACID | 13668-61-6 [chemicalbook.com]
- 6. chembk.com [chembk.com]
- To cite this document: BenchChem. [2-Cyclopentene-1-acetic acid CAS number and properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079207#2-cyclopentene-1-acetic-acid-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com